

# An In-depth Technical Guide to Pyrimethanil-d5 (CAS Number: 2118244-83-8)

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## Compound of Interest

Compound Name: Pyrimethanil-d5

Cat. No.: B15558325

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **Pyrimethanil-d5**, a deuterated isotopologue of the anilinopyrimidine fungicide Pyrimethanil. This document is intended for researchers, scientists, and professionals in drug development and related fields who utilize stable isotope-labeled compounds as internal standards in quantitative analysis. This guide covers the physicochemical properties, synthesis, analytical applications with detailed experimental protocols, and the metabolic fate of its non-labeled counterpart, Pyrimethanil. All quantitative data is presented in structured tables for ease of reference, and key processes are illustrated with diagrams generated using the DOT language.

## Introduction

**Pyrimethanil-d5** (CAS: 2118244-83-8) is a stable isotope-labeled form of Pyrimethanil, a broad-spectrum fungicide.<sup>[1]</sup> Due to the incorporation of five deuterium atoms on the phenyl ring, **Pyrimethanil-d5** serves as an ideal internal standard for quantification studies using mass spectrometry.<sup>[1]</sup> Its chemical and physical properties are nearly identical to those of Pyrimethanil, allowing it to mimic the analyte's behavior during sample preparation and analysis, thus correcting for matrix effects and variations in instrument response.<sup>[1]</sup>

Pyrimethanil itself is a member of the anilinopyrimidine class of fungicides.<sup>[2]</sup> Its primary mode of action is the inhibition of methionine biosynthesis in fungi, which is crucial for protein

formation and subsequent cell division.[3] It also disrupts the secretion of cell wall-degrading enzymes by fungi, preventing them from infecting plant tissues.[4]

## Physicochemical Properties

The physical and chemical properties of **Pyrimethanil-d5** and its non-labeled analog, Pyrimethanil, are summarized in the tables below for easy comparison.

**Table 1: Properties of Pyrimethanil-d5**

Property	Value	Reference(s)
CAS Number	2118244-83-8	[5]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> D <sub>5</sub> N <sub>3</sub>	[6]
Molecular Weight	204.29 g/mol	[6]
Isotopic Enrichment	≥98 atom % D	[6]
Appearance	White to off-white crystalline powder	[7]
Storage Conditions	Store at room temperature	[6]

**Table 2: Properties of Pyrimethanil (Non-labeled)**

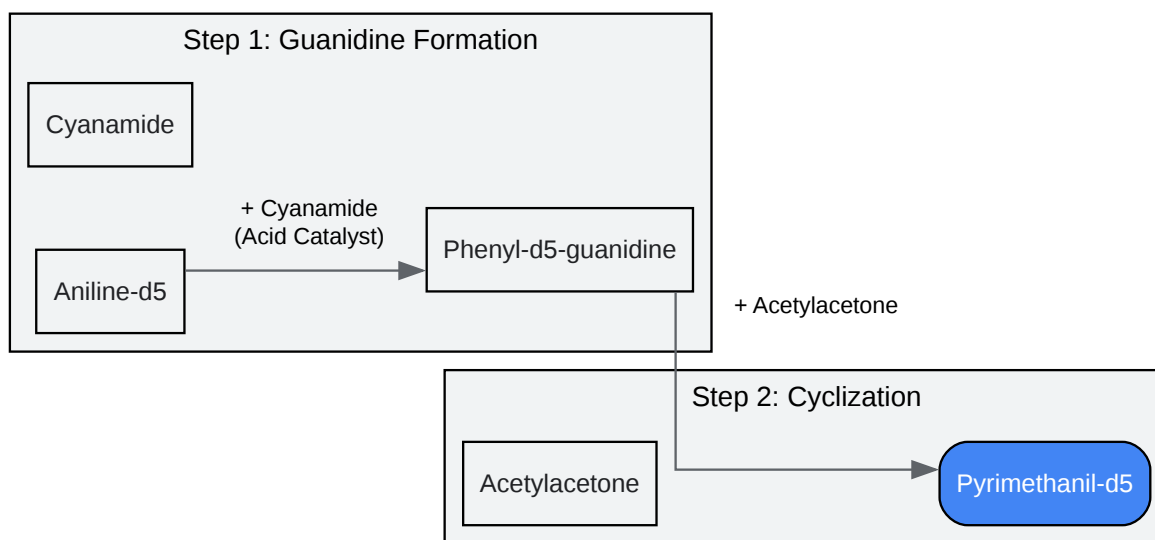
Property	Value	Reference(s)
CAS Number	53112-28-0	[2]
IUPAC Name	N-(4,6-dimethylpyrimidin-2-yl)aniline	[8]
Molecular Formula	C <sub>12</sub> H <sub>13</sub> N <sub>3</sub>	[2]
Molecular Weight	199.25 g/mol	[2]
Solubility in Water (25°C)	0.121 g/L	[2]
Solubility in Organic Solvents (20°C)	Acetone: 389 g/L, Ethyl Acetate: 617 g/L, Methanol: 176 g/L, Toluene: 412 g/L	[2][8]

## Synthesis of Pyrimethanil-d5

While specific proprietary synthesis methods for **Pyrimethanil-d5** are not publicly detailed, a general synthetic route can be inferred from the known synthesis of Pyrimethanil and the use of deuterated starting materials. The synthesis of Pyrimethanil involves the condensation of a phenylguanidine derivative with a 1,3-dicarbonyl compound. For **Pyrimethanil-d5**, the likely starting material would be aniline-d5.

The proposed synthesis pathway is as follows:

- Formation of Phenyl-d5-guanidine: Aniline-d5 is reacted with cyanamide in the presence of an acid catalyst to form phenyl-d5-guanidine.
- Cyclization: The resulting phenyl-d5-guanidine undergoes a cyclization reaction with acetylacetone (2,4-pentanedione) to yield **Pyrimethanil-d5**.



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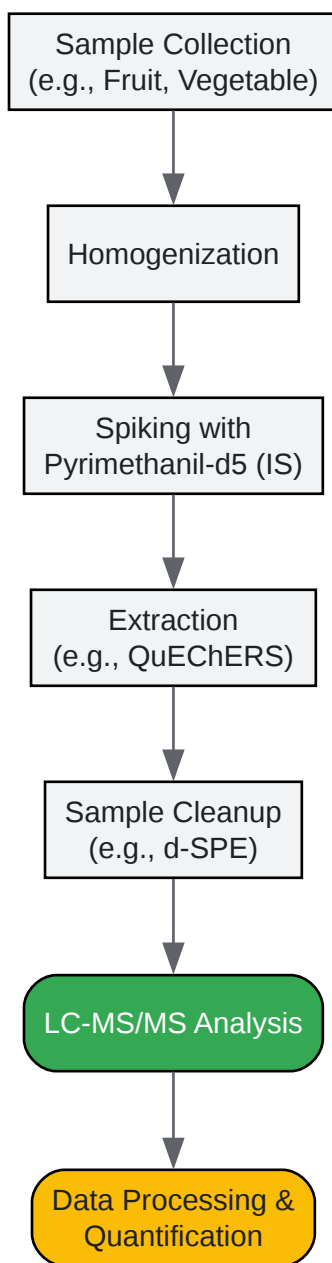
Proposed Synthesis of **Pyrimethanil-d5**

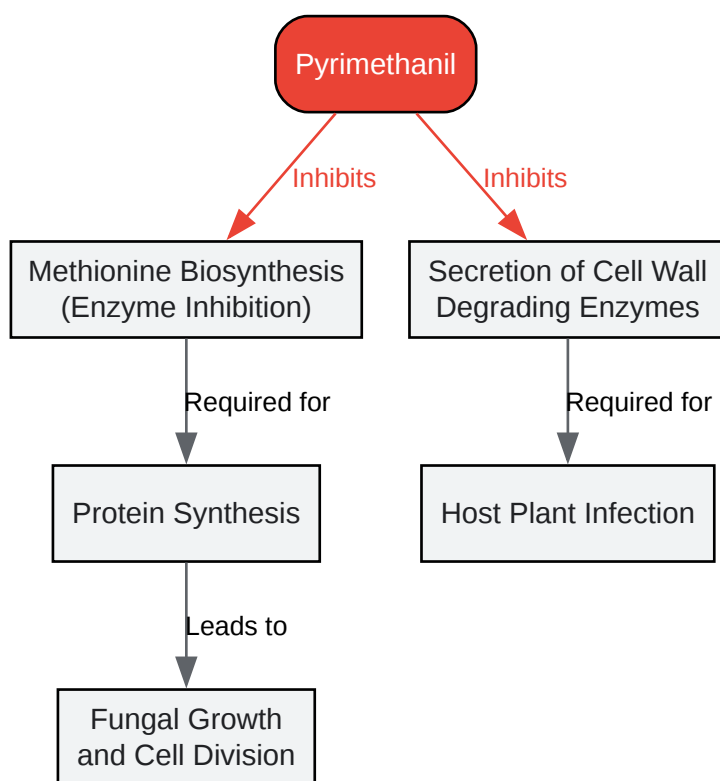
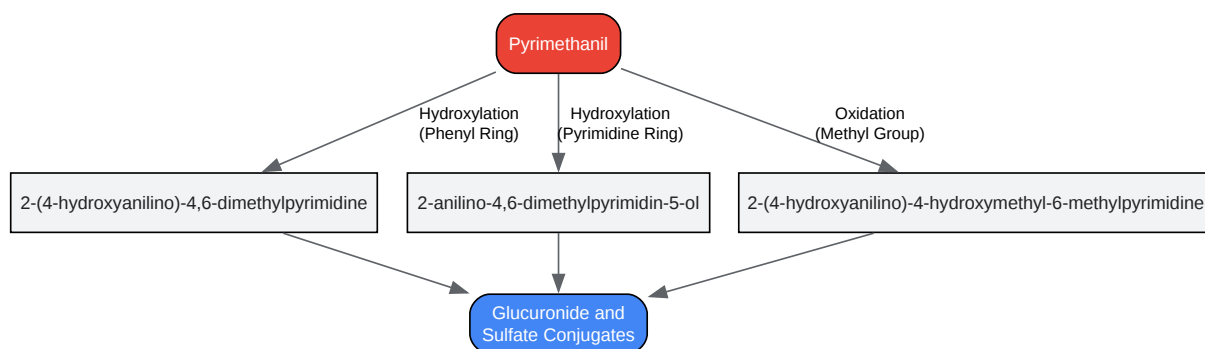
## Analytical Applications and Experimental Protocols

**Pyrimethanil-d5** is primarily used as an internal standard in the quantitative analysis of Pyrimethanil residues in various matrices, such as fruits, vegetables, and environmental samples, using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## General Experimental Workflow for Sample Analysis

The following diagram illustrates a typical workflow for the analysis of Pyrimethanil using **Pyrimethanil-d5** as an internal standard.





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